

# Proper Disposal of 2-Nitrophenylpyruvic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: **2-Nitrophenylpyruvic acid**

Cat. No.: **B1203231**

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## For Immediate Use by Laboratory Professionals

This document provides a comprehensive, step-by-step guide for the proper and safe disposal of **2-Nitrophenylpyruvic acid** (CAS No. 5461-32-5). The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard environmental regulations. This guidance is intended for researchers, scientists, and drug development professionals.

## Immediate Safety and Hazard Assessment

According to the Safety Data Sheet (SDS) from Sigma-Aldrich for **2-Nitrophenylpyruvic acid** (CAS No. 5461-32-5), the substance is not classified as a hazardous substance or mixture.[\[1\]](#) However, the SDS also notes that the chemical, physical, and toxicological properties have not been thoroughly investigated.[\[1\]](#) Therefore, it is prudent to handle this compound with care and follow standard laboratory safety protocols for chemical waste.

**Personal Protective Equipment (PPE):** Before handling **2-Nitrophenylpyruvic acid** for disposal, ensure the following PPE is worn:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[\[1\]](#)

- Respiratory Protection: A NIOSH-approved N95 respirator or equivalent, especially when handling the powder form to avoid dust inhalation.
- Body Protection: A standard laboratory coat.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Nitrophenylpyruvic acid**.

Property	Value
CAS Number	5461-32-5
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>5</sub>
Molecular Weight	209.16 g/mol
Form	Powder
Melting Point	119-120 °C
Storage Class	13 - Non-Combustible Solids
Water Solubility	Not specified, but general prudence suggests avoiding drain disposal.

## Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **2-Nitrophenylpyruvic acid** and its contaminated materials is to manage them as chemical waste through your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal company.

### Step 1: Waste Collection

- Solid Waste: Collect surplus or expired **2-Nitrophenylpyruvic acid** in a designated, clearly labeled hazardous waste container. The container should be robust, chemically resistant, and have a secure, tightly fitting lid.[\[1\]](#)

- Contaminated Materials: Any materials, such as weighing paper, gloves, or pipette tips, that have come into contact with the compound should also be collected in the same solid waste container.
- Solutions: If the compound is in a solvent, it should be collected in a designated liquid chemical waste container. Ensure the solvent is compatible with the other contents of the container.

#### Step 2: Labeling the Waste Container

Properly label the chemical waste container with the following information:

- The words "Chemical Waste" or "Hazardous Waste" (as per your institution's policy).
- The full chemical name: **"2-Nitrophenylpyruvic acid"**.
- The CAS Number: "5461-32-5".
- An estimate of the quantity of the waste.
- The date of accumulation (the date you first added waste to the container).
- Your name, laboratory, and contact information.

#### Step 3: Storage of Chemical Waste

- Store the sealed waste container in a designated and secure satellite accumulation area within your laboratory.
- Ensure the storage area is well-ventilated and away from incompatible materials.
- Secondary containment is recommended for liquid waste containers to prevent the spread of material in case of a leak.

#### Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for the pickup and proper disposal of the

waste.[\[1\]](#)

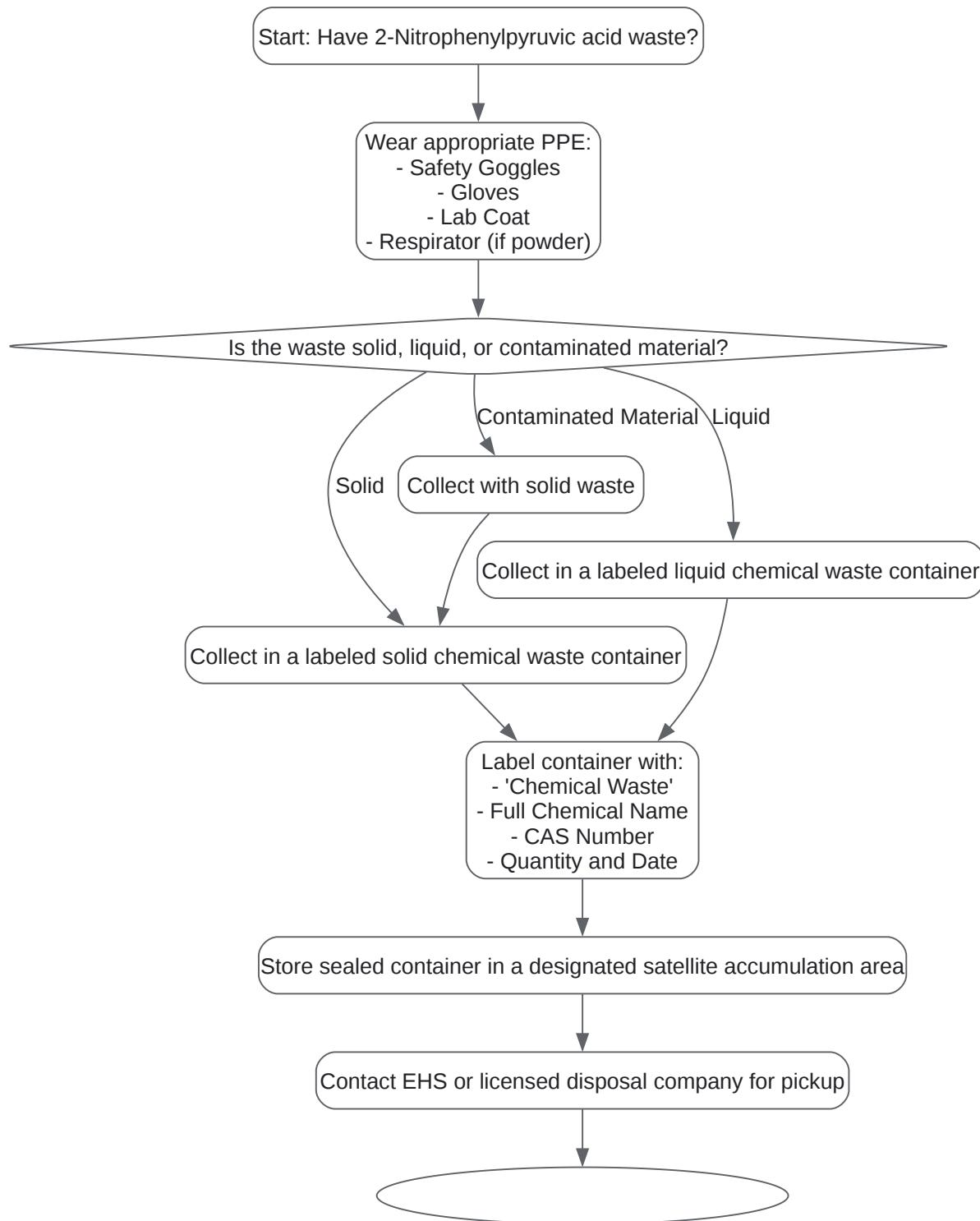
- Provide the waste disposal personnel with the Safety Data Sheet (SDS) for **2-Nitrophenylpyruvic acid**.
- Do not dispose of **2-Nitrophenylpyruvic acid** down the drain or in the regular trash.[\[1\]](#)

#### Step 5: Empty Container Disposal

- Empty containers of **2-Nitrophenylpyruvic acid** should be managed as chemical waste unless they have been triple-rinsed with a suitable solvent.
- The rinsate from the cleaning process must be collected and disposed of as liquid chemical waste.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Nitrophenylpyruvic acid**.

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Caption: Disposal workflow for **2-Nitrophenylpyruvic acid**.

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## References

- 1. [sigmaaldrich.cn](https://www.sigmaaldrich.cn) [sigmaaldrich.cn]
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